

Application Notes and Protocols: RO7075573

Mouse Model of Infection

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Compound of Interest

Compound Name: RO7075573

Cat. No.: B12382186

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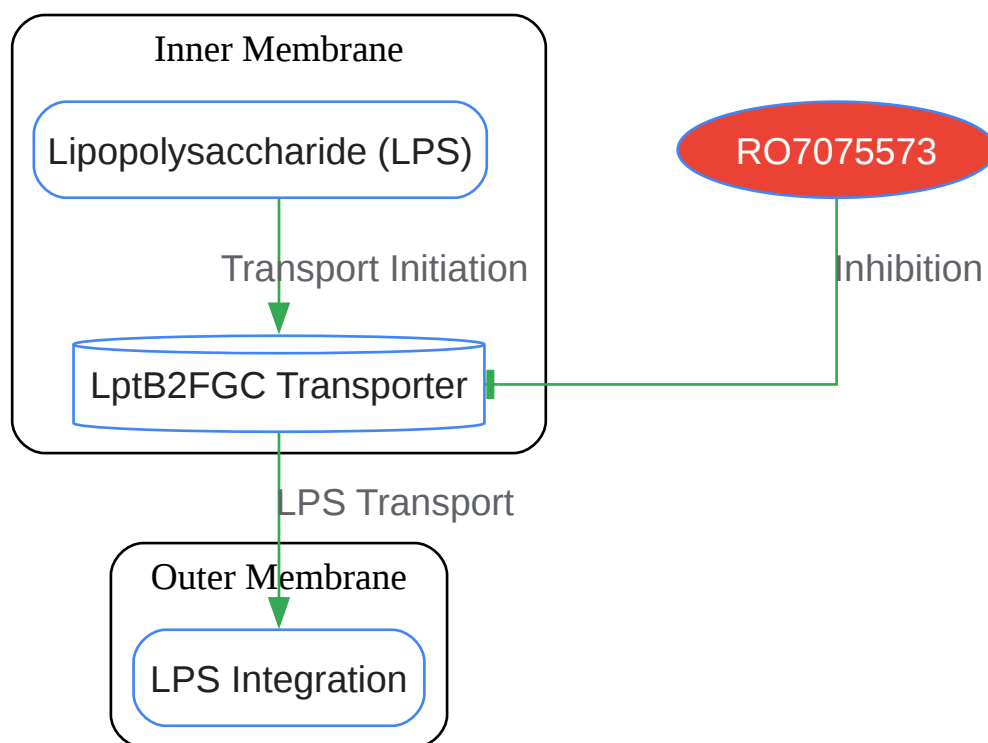
For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide detailed protocols for utilizing the **RO7075573** compound in murine models of bacterial infection. **RO7075573** is a first-generation tethered macrocyclic peptide antibiotic that demonstrates potent in vivo efficacy against multidrug-resistant *Acinetobacter baumannii*.^{[1][2]} The compound functions by inhibiting the LptB2FGC complex, which is essential for the transport of lipopolysaccharide (LPS) to the outer membrane of Gram-negative bacteria.^{[1][3][4]} This document outlines the protocols for two established mouse infection models: a lethal sepsis model and a lung infection model, and presents the corresponding efficacy data.

Mechanism of Action

RO7075573 represents a novel class of antibiotics that target the lipopolysaccharide transport machinery.^{[1][5]} By binding to the LptB2FGC transporter, **RO7075573** effectively traps LPS during its transit from the inner to the outer membrane.^[3] This disruption of LPS biogenesis leads to the accumulation of LPS intermediates, ultimately causing bacterial cell death.^[3]



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Mechanism of **RO7075573** Action.

Experimental Protocols

Mouse Models of *Acinetobacter baumannii* Infection

Two primary mouse models have been utilized to evaluate the in vivo efficacy of **RO7075573** against multidrug-resistant *A. baumannii* strain ACC00535.^[1]

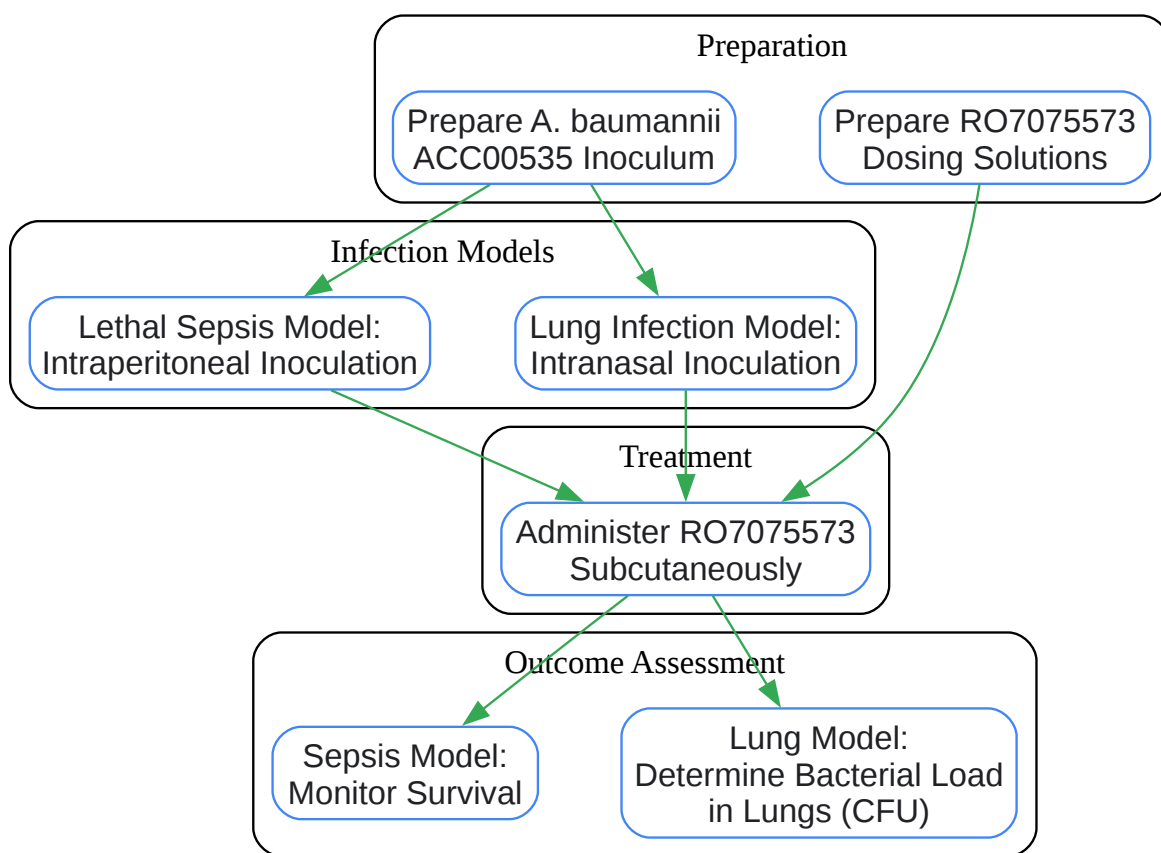
- **Lethal Sepsis Model:** This model assesses the ability of the compound to protect mice from a systemic, life-threatening infection.
- **Lung Infection Model:** This model evaluates the compound's efficacy in a localized respiratory infection.

Materials and Reagents

- Compound: **RO7075573**

- Bacterial Strain: Multidrug-resistant and carbapenem-resistant *Acinetobacter baumannii* (CRAB) strain ACC00535.[1]
- Animals: Immunocompetent mice.
- Vehicle: Appropriate solvent for **RO7075573** administration (e.g., sterile saline, PBS).
- Anesthetics: As required for procedures.
- Culture Media: Cation-adjusted Mueller-Hinton broth (CAMHB) with 20% human serum.[2]

Experimental Workflow



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